

Rondonin DNA Binding Assay: Application Notes and Protocols

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Compound of Interest

Compound Name: *Rondonin*

Cat. No.: *B1575961*

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Application Notes

Rondonin is a peptide derived from the hemocyanin of the spider *Acanthoscurria rondoniae* with demonstrated antifungal and antiviral properties.[1][2] Its mechanism of action is attributed to its ability to bind to nucleic acids of yeast and some viruses, without causing significant disruption to cellular membranes.[1][2] This intracellular targeting mechanism makes the study of **Rondonin**'s interaction with DNA and RNA crucial for understanding its therapeutic potential and for the development of novel anti-infective agents.

These protocols provide detailed methods for conducting a **Rondonin** DNA binding assay using two common and robust techniques: the Electrophoretic Mobility Shift Assay (EMSA) and the Fluorescence Polarization (FP) Assay. EMSA provides a qualitative and semi-quantitative assessment of binding, while the FP assay is a quantitative method well-suited for high-throughput screening and determination of binding affinities.

Experimental Protocols

Two alternative protocols are presented for the analysis of **Rondonin**-DNA interaction.

Protocol 1: Electrophoretic Mobility Shift Assay (EMSA)

This protocol details the steps to qualitatively and semi-quantitatively assess the binding of **Rondonin** to a specific DNA sequence.

1. Materials and Reagents

- **Rondonin** peptide (synthetic or purified)
- Target DNA probe (20-50 bp oligonucleotide), labeled with biotin or a fluorescent dye
- Unlabeled competitor DNA (same sequence as the probe)
- Non-specific competitor DNA (e.g., poly(dI-dC))
- 10X EMSA Binding Buffer (e.g., 100 mM Tris-HCl pH 7.5, 500 mM KCl, 10 mM DTT)
- Glycerol
- Nuclease-free water
- TBE Buffer (Tris-borate-EDTA)
- 6% non-denaturing polyacrylamide gel
- Gel loading dye (if DNA is not fluorescently labeled)
- Nylon membrane (for biotinylated probes)
- Streptavidin-HRP conjugate (for biotinylated probes)
- Chemiluminescent substrate (for biotinylated probes)
- Gel imaging system

2. Experimental Procedure

- DNA Probe Preparation:

- Synthesize and purify the target DNA oligonucleotide with a 5' or 3' label (e.g., biotin or a fluorophore like FITC).
- Anneal complementary strands to form a double-stranded probe.
- Determine the concentration of the DNA probe spectrophotometrically.
- Binding Reactions:
 - Prepare binding reactions in separate tubes as described in the table below.
 - Incubate the reactions at room temperature for 20-30 minutes.

Component	Negative Control (Probe Only)	Positive Control (Rondonin + Probe)	Competition
10X Binding Buffer	2 μ L	2 μ L	2 μ L
Poly(dI-dC) (1 μ g/ μ L)	1 μ L	1 μ L	1 μ L
Labeled DNA Probe (10 nM)	1 μ L	1 μ L	1 μ L
Rondonin (e.g., 1 μ M)	-	2 μ L	2 μ L
Unlabeled Competitor DNA (1 μ M)	-	-	1 μ L
Nuclease-free Water	to 20 μ L	to 20 μ L	to 20 μ L

- Gel Electrophoresis:
 - Load the samples onto a pre-run 6% non-denaturing polyacrylamide gel.
 - Run the gel in 0.5X TBE buffer at 100-150V at 4°C until the dye front has migrated approximately two-thirds of the way down the gel.
- Detection:

- For fluorescently labeled probes: Image the gel directly using a suitable fluorescence imager.
- For biotin-labeled probes:
 - Transfer the DNA from the gel to a positively charged nylon membrane.
 - Crosslink the DNA to the membrane using UV light.
 - Block the membrane and then incubate with streptavidin-HRP.
 - Wash the membrane and add a chemiluminescent substrate.
 - Image the membrane using a chemiluminescence detection system.

3. Data Analysis

- A "shift" in the migration of the labeled DNA probe in the presence of **Rondonin** indicates binding.
- The intensity of the shifted band can be quantified to estimate the relative binding affinity.
- The reduction of the shifted band in the presence of unlabeled competitor DNA confirms the specificity of the interaction.

Protocol 2: Fluorescence Polarization (FP) Assay

This protocol provides a quantitative method to determine the binding affinity (K_d) of **Rondonin** to a fluorescently labeled DNA probe.

1. Materials and Reagents

- **Rondonin** peptide
- Fluorescently labeled DNA probe (e.g., with FITC or TAMRA)
- Assay Buffer (e.g., 20 mM Tris-HCl pH 7.5, 150 mM NaCl, 1 mM DTT, 0.01% Tween-20)
- Black, non-binding surface 96-well or 384-well plates

- Microplate reader capable of fluorescence polarization measurements

2. Experimental Procedure

- Assay Setup:
 - Prepare a serial dilution of **Rondonin** in the assay buffer.
 - In a microplate, add a constant concentration of the fluorescently labeled DNA probe to each well.
 - Add the serially diluted **Rondonin** to the wells.
 - Include control wells with only the labeled DNA probe (for minimum polarization) and buffer only (for background).
- Incubation:
 - Incubate the plate at room temperature for 30-60 minutes, protected from light, to allow the binding reaction to reach equilibrium.
- Measurement:
 - Measure the fluorescence polarization (in millipolarization units, mP) of each well using a plate reader with appropriate excitation and emission filters for the chosen fluorophore.

3. Data Analysis

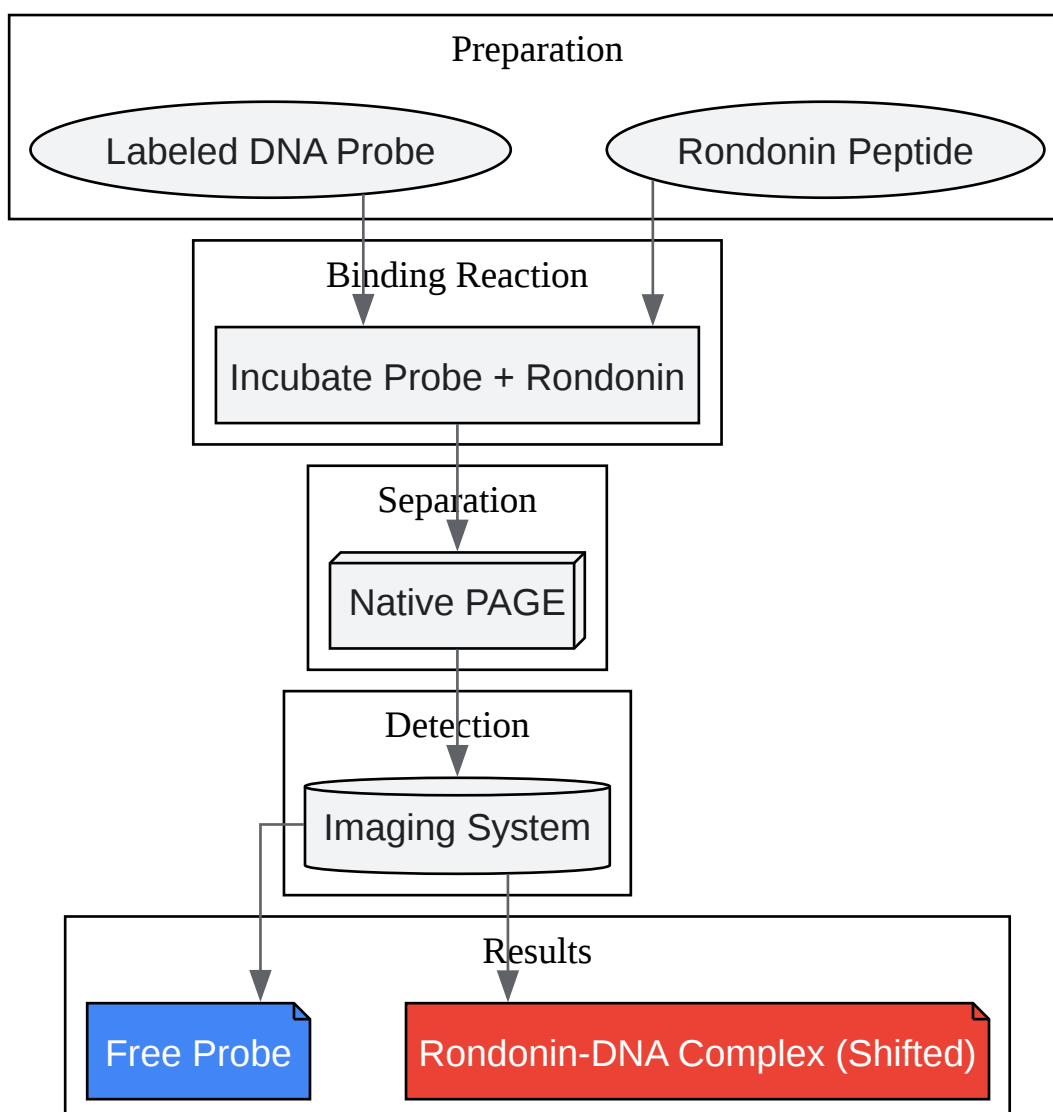
- Subtract the background fluorescence from all readings.
- Plot the change in fluorescence polarization as a function of the **Rondonin** concentration.
- Fit the data to a one-site binding (hyperbola) equation using a suitable software (e.g., GraphPad Prism) to determine the dissociation constant (K_d).

Quantitative Data Summary

The following table presents illustrative quantitative data for the binding of **Rondonin** to different DNA sequences, as might be determined by a Fluorescence Polarization assay. These are example values to demonstrate the type of data that can be generated.

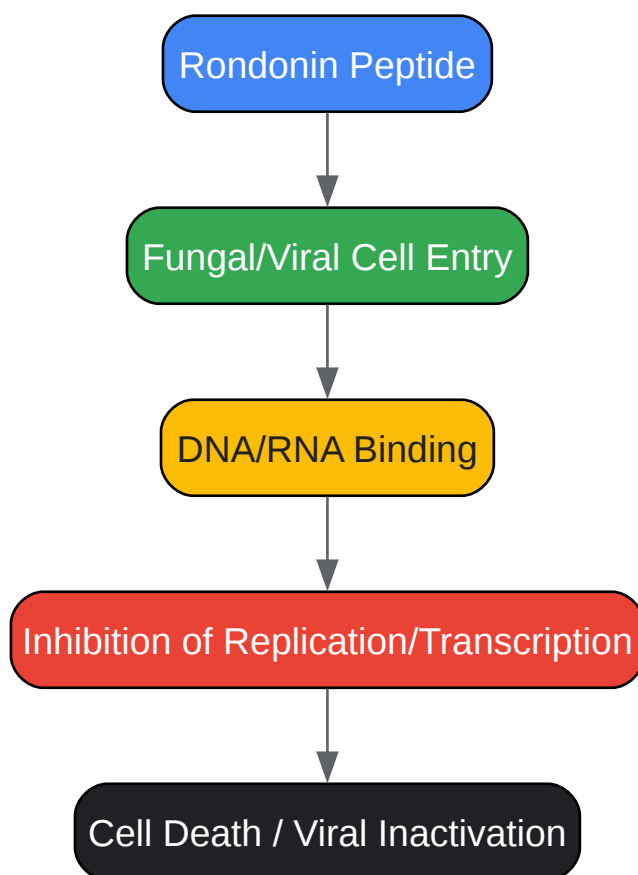
DNA Probe Sequence	Dissociation Constant (Kd) (μ M)	Hill Slope
Yeast G-quadruplex DNA	1.5 ± 0.2	1.1
Viral RNA-like oligo	3.2 ± 0.5	0.9
Random dsDNA	> 50	N/A
Candida albicans promoter region	2.8 ± 0.4	1.0

Visualizations



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Figure 1. Experimental workflow for the Electrophoretic Mobility Shift Assay (EMSA).



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Figure 2. Hypothetical signaling pathway of **Rondonin**'s mechanism of action.

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References

- [1. A quantitative intracellular peptide binding assay reveals recognition determinants and context dependence of short linear motifs - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. biorxiv.org \[biorxiv.org\]](#)
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